

# SR-31747: A Technical Guide to its Chemical Structure, Synthesis, and Biological Activity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SR-31747

Cat. No.: B1682618

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**SR-31747** is a potent and selective sigma ( $\sigma$ ) receptor ligand with demonstrated immunosuppressive and antiproliferative properties. Its primary mechanism of action involves the inhibition of cholesterol biosynthesis through the blockade of sterol isomerase, an enzyme crucial for cell proliferation. This technical guide provides a comprehensive overview of the chemical structure, a proposed synthesis pathway, and the key biological activities of **SR-31747**. Detailed experimental protocols for relevant assays are also presented to facilitate further research and development.

## Chemical Structure and Properties

**SR-31747**, also known as **SR-31747A**, is chemically identified as (Z)-N-cyclohexyl-N-ethyl-3-(3-chloro-4-cyclohexylphenyl)propen-2-ylamine hydrochloride. Its chemical properties are summarized in the table below.

Property	Value	Source
IUPAC Name	(Z)-N-cyclohexyl-N-ethyl-3-(3-chloro-4-cyclohexylphenyl)propen-2-ylamine hydrochloride	Internal Compilation
Molecular Formula	C <sub>23</sub> H <sub>35</sub> Cl <sub>2</sub> N	[1]
Molecular Weight	396.44 g/mol	[1]
CAS Number	132173-07-0	[1]

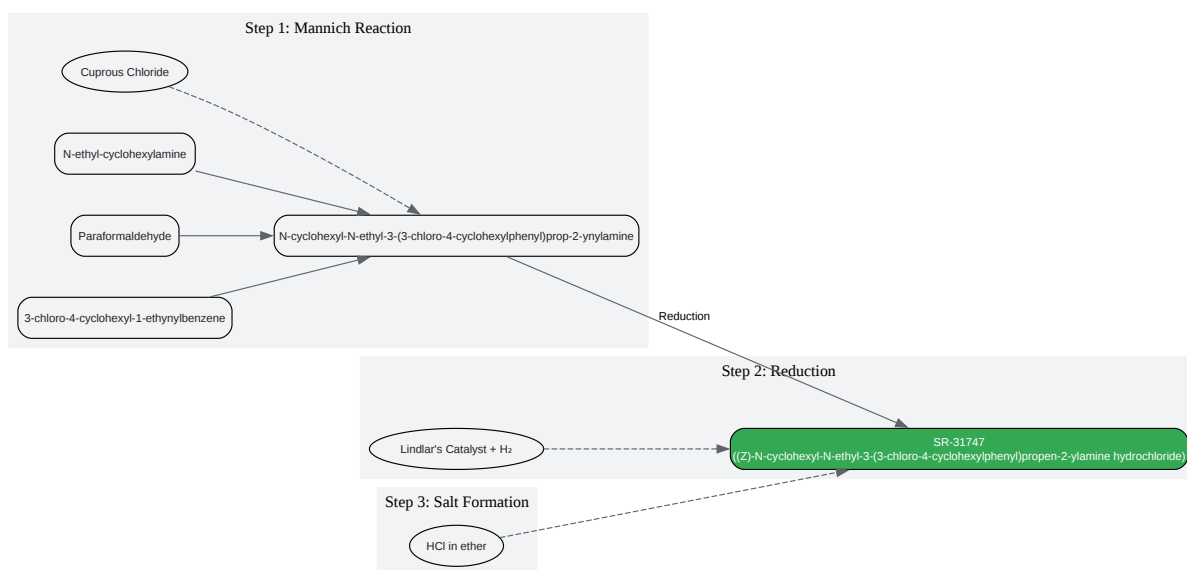
Chemical Structure Diagram:

Caption: 2D Chemical Structure of **SR-31747**.

## Proposed Synthesis Pathway

A detailed experimental protocol for the synthesis of **SR-31747** is not readily available in the public domain. However, based on the synthesis of a structurally related compound, N-Cyclohexyl-N-methyl-3-(3-chloro-4-cyclohexylphenyl) prop-2-ynylamine hydrochloride, a plausible synthetic route can be proposed. The key steps would likely involve a Mannich-type reaction followed by reduction of the alkyne to a Z-alkene.

Proposed Synthesis Workflow:



[Click to download full resolution via product page](#)

Caption: Proposed Synthesis Workflow for **SR-31747**.

## Biological Activity and Mechanism of Action

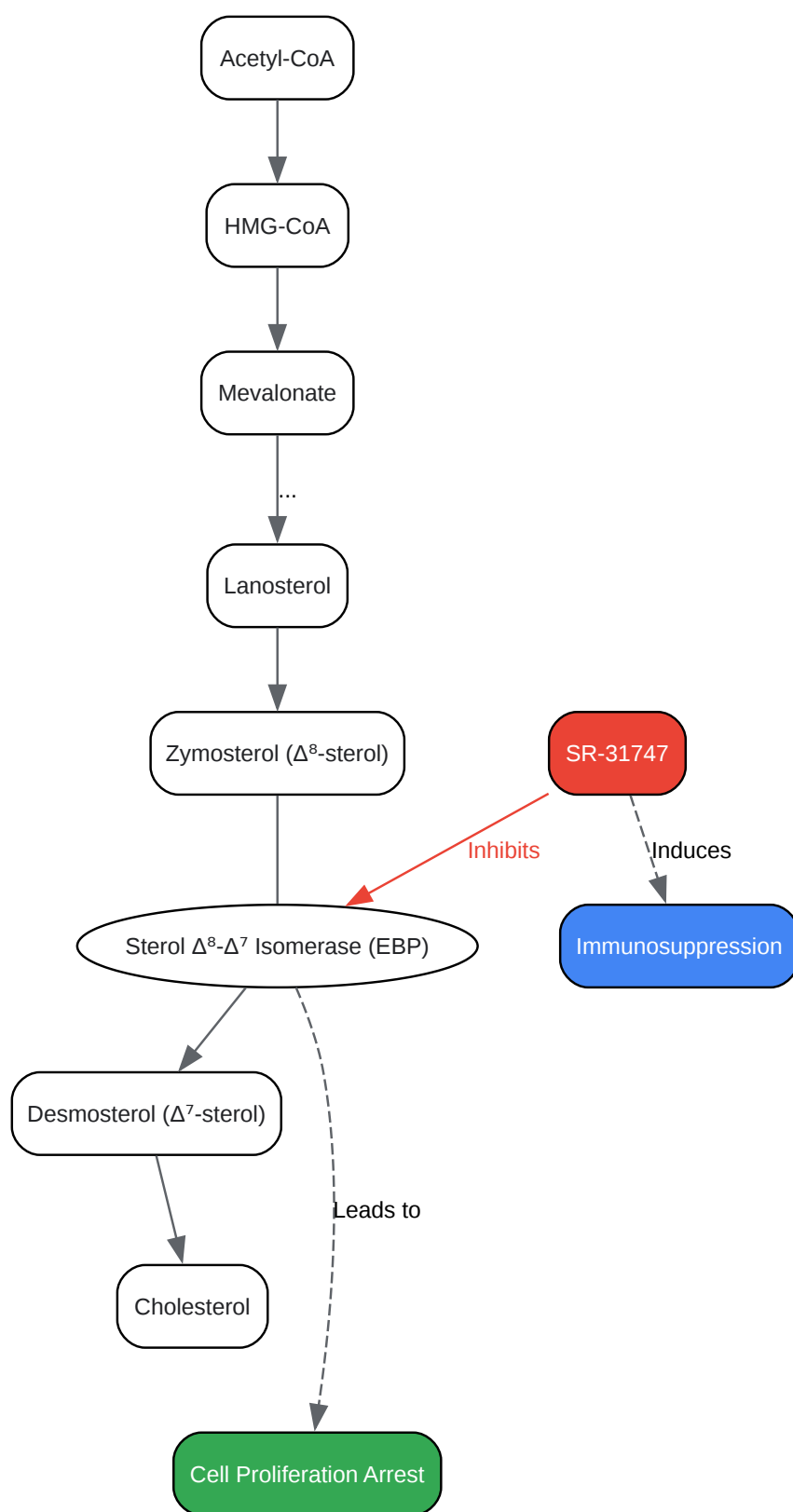
**SR-31747** is a ligand for sigma receptors, with binding affinity for both sigma-1 ( $\sigma_1$ ) and sigma-2 ( $\sigma_2$ ) subtypes.<sup>[2][3]</sup> Its primary antiproliferative effect, however, is mediated through the

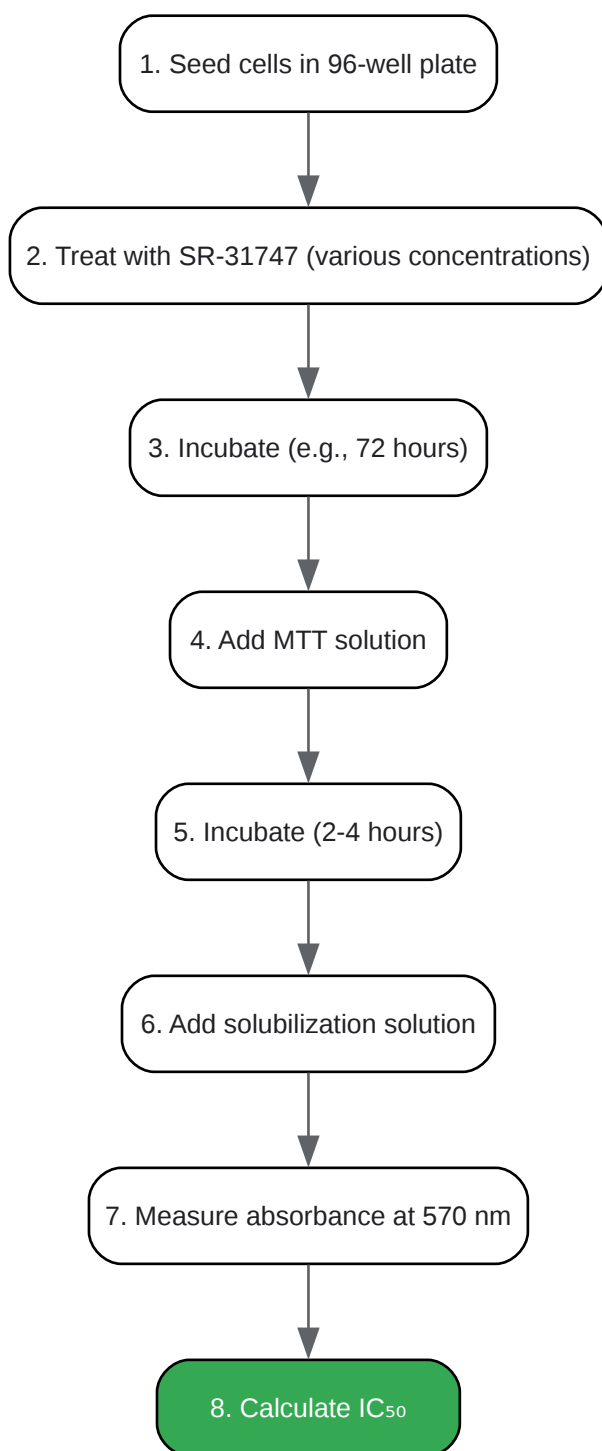
inhibition of the enzyme sterol  $\Delta^8$ - $\Delta^7$  isomerase (also known as emopamil-binding protein or EBP), a key enzyme in the cholesterol biosynthesis pathway.[4] This inhibition leads to the accumulation of sterol intermediates and depletion of cholesterol, ultimately arresting cell proliferation.[4]

#### Quantitative Binding Affinity Data:

Target	Ligand	Kd (nM)	Source
SR-31747A-binding protein (SR-BP)	SR-31747A	0.15	[5]
SR-31747A-binding protein (SR-BP)	(+)-Pentazocine	7.1	[5]

#### Signaling Pathway of **SR-31747** Action:





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. MTT (Assay protocol [protocols.io])
- 2. texaschildrens.org [texaschildrens.org]
- 3. med.upenn.edu [med.upenn.edu]
- 4. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. SIGMA RECEPTOR BINDING ASSAYS - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [SR-31747: A Technical Guide to its Chemical Structure, Synthesis, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682618#sr-31747-chemical-structure-and-synthesis]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)